

Comparative Analysis of LSN3160440 Cross-Reactivity with Related Receptors

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LSN3160440

Cat. No.: B15138572

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A guide for researchers and drug development professionals on the selectivity profile of the GLP-1 receptor positive allosteric modulator, **LSN3160440**.

LSN3160440 is a novel small molecule positive allosteric modulator (PAM) of the glucagon-like peptide-1 receptor (GLP-1R). It acts as a "molecular glue," stabilizing the interaction between the GLP-1R and its endogenous, proteolytically processed ligand, GLP-1(9-36).^[1] This unique mechanism enhances the affinity and efficacy of this otherwise low-activity peptide, promoting glucose-dependent insulin secretion.^{[1][2]} This guide provides a comparative analysis of the cross-reactivity and selectivity of **LSN3160440** against related receptors, supported by available experimental data.

Quantitative Analysis of LSN3160440's On-Target and Off-Target Interactions

LSN3160440 exhibits a high degree of selectivity for the GLP-1R. While it has been reported to be selective against a panel of 261 G-protein coupled receptors (GPCRs) and 34 diverse kinases, the specific quantitative data from these broad screening panels are not publicly available.^[3]

However, detailed studies on its interaction with the GLP-1R in the presence of various endogenous ligands highlight its remarkable probe-dependent selectivity. The following table summarizes the binding affinity (K_i) of different GLP-1R ligands in the presence and absence of 10 μ M **LSN3160440**.

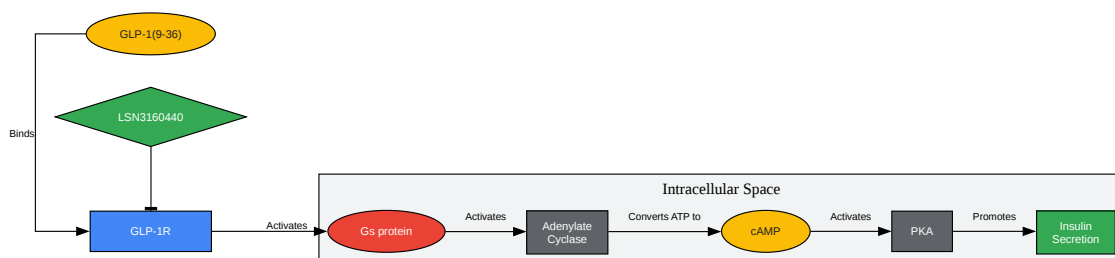
Ligand	LSN3160440 (10 μ M)	K_i (nM)	Fold Change in Affinity
GLP-1(9-36)	Absent	105	-
Present	0.77	~136-fold increase	
Oxyntomodulin (OXM)	Absent	130	-
Present	32	~4-fold increase	
GLP-1(7-36)	Absent	0.24	-
Present	0.17	~1.4-fold increase	

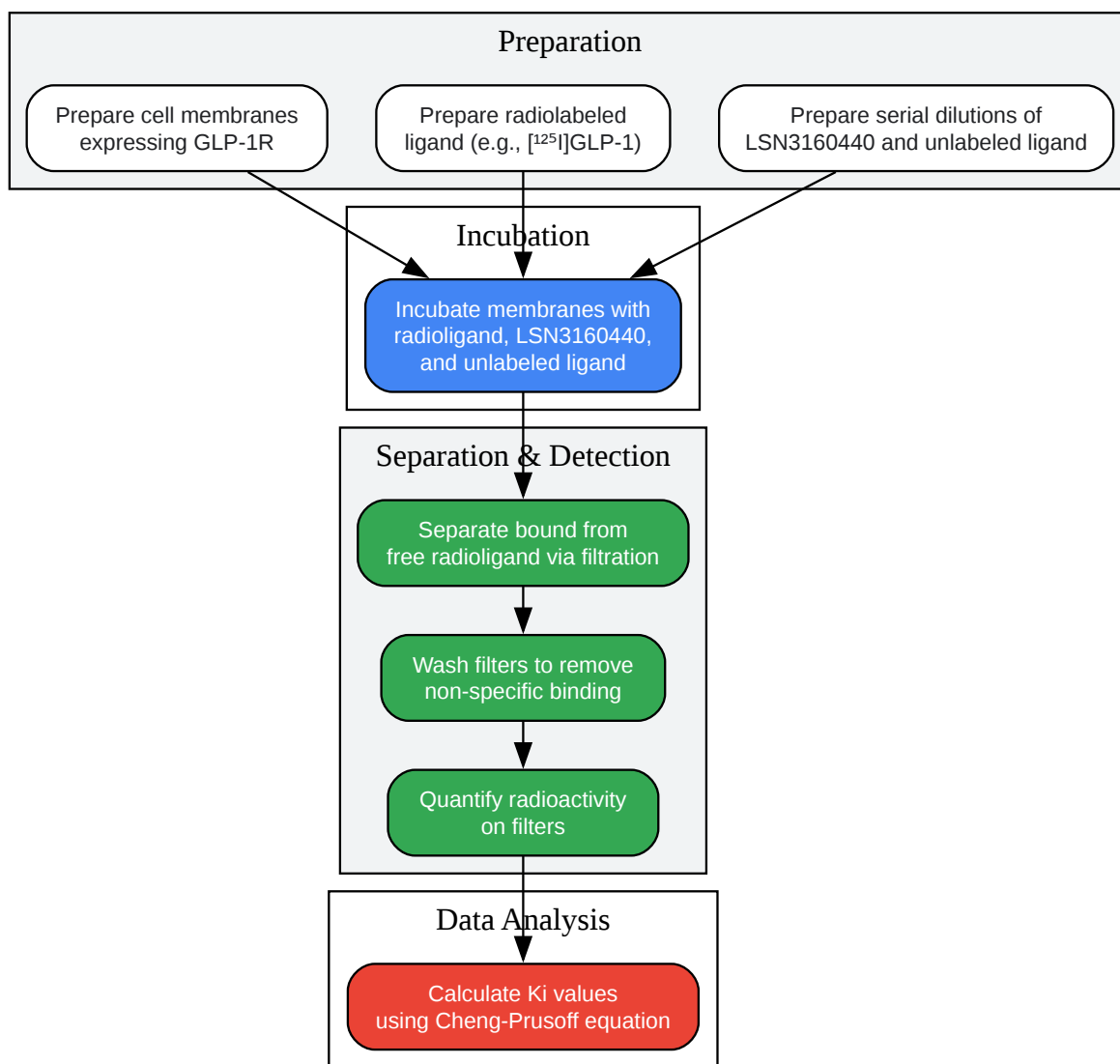
Data is derived from radioligand displacement assays, as reported in the primary literature.

This data clearly demonstrates that **LSN3160440**'s potentiation effect is most pronounced for GLP-1(9-36), showing a greater than 100-fold increase in its binding affinity for the GLP-1R. In contrast, its effect on the full-length active peptide, GLP-1(7-36), and the related peptide, oxyntomodulin, is significantly less pronounced. This highlights the compound's high degree of selectivity based on the specific orthosteric ligand occupying the receptor.

Signaling Pathway and Experimental Workflow

To understand the context of these findings, the following diagrams illustrate the GLP-1R signaling pathway and a typical experimental workflow for assessing ligand binding.





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References

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- [2. researchgate.net \[researchgate.net\]](#)
- [3. Non-peptide agonists and positive allosteric modulators of glucagon-like peptide-1 receptors: Alternative approaches for treatment of Type 2 diabetes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Comparative Analysis of LSN3160440 Cross-Reactivity with Related Receptors]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15138572/docs#comparative-analysis-of-lsn3160440-cross-reactivity-with-related-receptors\]](https://www.benchchem.com/product/b15138572/docs#comparative-analysis-of-lsn3160440-cross-reactivity-with-related-receptors)

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